

# What are the physical properties of N,N-Dimethylformamide dineopentyl acetal?

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## Compound of Interest

Compound Name:	<i>N,N-Dimethylformamide</i> <i>dineopentyl acetal</i>
Cat. No.:	B1217958

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## Technical Guide: N,N-Dimethylformamide Dineopentyl Acetal

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**N,N-Dimethylformamide dineopentyl acetal** (DMF-DNA) is a versatile organic reagent with the chemical formula  $C_{13}H_{29}NO_2$ .<sup>[1]</sup> It is primarily recognized for its utility in a range of chemical transformations, most notably in the esterification of carboxylic acids, lactonization of  $\omega$ -hydroxyacids, and the conversion of primary alcohols into effective alkylating agents.<sup>[1][2]</sup> This document provides a comprehensive overview of the physical properties of **N,N-Dimethylformamide dineopentyl acetal**, detailed experimental protocols for their determination, and a visualization of its application in a key synthetic pathway.

## Physical and Chemical Properties

**N,N-Dimethylformamide dineopentyl acetal** is a colorless to pale yellow liquid at room temperature.<sup>[3][4]</sup> It is known to be sensitive to moisture and will hydrolyze in the presence of water.<sup>[1]</sup> Conversely, it is soluble in most common organic solvents.<sup>[1][3]</sup>

## Quantitative Physical Properties

Property	Value	Conditions
Molecular Weight	231.37 g/mol	
Boiling Point	85-87 °C	at 10 mmHg
Density	0.829 g/mL	at 25 °C
Refractive Index	1.412	at 20 °C
Flash Point	~63 °C	

Data sourced from multiple chemical suppliers and databases.[\[1\]](#)[\[5\]](#)

## Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of **N,N-Dimethylformamide dineopentyl acetal**.

### Determination of Boiling Point (Capillary Method)

The boiling point of **N,N-Dimethylformamide dineopentyl acetal** can be determined using the capillary method with a Thiele tube or a similar heating apparatus.[\[1\]](#)[\[6\]](#)

Apparatus:

- Thiele tube or oil bath
- Thermometer (calibrated)
- Small test tube (fusion tube)
- Capillary tube (sealed at one end)
- Heating source (e.g., Bunsen burner or heating mantle)
- Sample of **N,N-Dimethylformamide dineopentyl acetal**

Procedure:

- A small amount of **N,N-Dimethylformamide dineopentyl acetal** is placed into the fusion tube.
- The capillary tube, with its open end downwards, is placed inside the fusion tube containing the liquid.
- The fusion tube is attached to the thermometer, ensuring the sample is level with the thermometer bulb.
- The entire assembly is then placed in the Thiele tube containing a high-boiling point liquid (e.g., mineral oil).
- The apparatus is heated slowly and evenly.[\[1\]](#)
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued when a rapid and continuous stream of bubbles is observed.
- The temperature at which the liquid just begins to enter the capillary tube upon cooling is recorded as the boiling point.[\[6\]](#)

## Determination of Density (Pycnometer Method)

The density of **N,N-Dimethylformamide dineopentyl acetal** can be accurately measured using a pycnometer, which is a flask with a specific, known volume.

Apparatus:

- Pycnometer (calibrated)
- Analytical balance
- Temperature-controlled water bath
- Sample of **N,N-Dimethylformamide dineopentyl acetal**

Procedure:

- The empty pycnometer is cleaned, dried, and its mass is accurately determined using an analytical balance.
- The pycnometer is then filled with the **N,N-Dimethylformamide dineopentyl acetal** sample, ensuring no air bubbles are present.
- The filled pycnometer is placed in a temperature-controlled water bath to allow the liquid to reach thermal equilibrium (e.g., 25 °C).
- Any excess liquid is removed, and the outside of the pycnometer is carefully dried.
- The mass of the filled pycnometer is then determined.
- The density is calculated by dividing the mass of the liquid (mass of filled pycnometer - mass of empty pycnometer) by the known volume of the pycnometer.

## Determination of Refractive Index (Abbe Refractometer)

The refractive index of **N,N-Dimethylformamide dineopentyl acetal** is determined using an Abbe refractometer, which measures the extent to which light is bent as it passes through the liquid.[4][7]

### Apparatus:

- Abbe refractometer
- Constant temperature water circulator
- Dropper or pipette
- Sample of **N,N-Dimethylformamide dineopentyl acetal**
- Solvent for cleaning (e.g., acetone or ethanol)
- Soft lens tissue

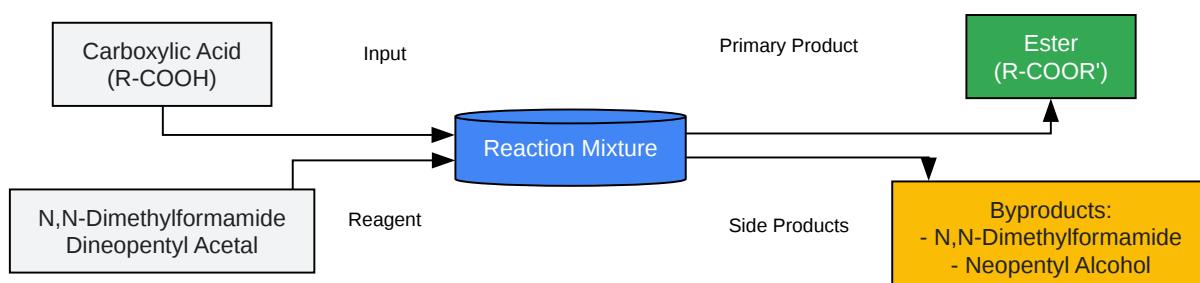
### Procedure:

- The refractometer is turned on, and the temperature is set to the desired value (e.g., 20 °C) using the constant temperature water circulator.
- The prism of the refractometer is cleaned with a suitable solvent and dried with a soft tissue.  
[8]
- A few drops of the **N,N-Dimethylformamide dineopentyl acetal** sample are placed on the surface of the prism using a dropper.[8]
- The prism is closed, and the light source is adjusted to illuminate the sample.
- While looking through the eyepiece, the adjustment knob is turned until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- The refractive index value is then read from the instrument's scale.

## Application in Organic Synthesis: Esterification

**N,N-Dimethylformamide dineopentyl acetal** is a highly effective reagent for the esterification of carboxylic acids.[2] The reaction proceeds under mild conditions and is particularly useful for sensitive substrates. The dineopentyl acetal group is a key feature, as it leads to the formation of neopentyl alcohol as a byproduct, which is less nucleophilic than methanol or ethanol, thereby reducing side reactions.

Below is a diagram illustrating the logical workflow of an esterification reaction using **N,N-Dimethylformamide dineopentyl acetal**.



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Caption: Logical workflow for the esterification of a carboxylic acid using **N,N-Dimethylformamide dineopentyl acetal**.

## Conclusion

**N,N-Dimethylformamide dineopentyl acetal** is a valuable reagent in organic synthesis with well-defined physical properties. The experimental protocols outlined provide a basis for the verification of these properties in a laboratory setting. Its application in esterification, as illustrated, highlights its utility in modern synthetic chemistry. Researchers and professionals in drug development can leverage the characteristics of this compound for efficient and selective chemical transformations.

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